

(4-Chlorophenyl)(diphenyl)methanol CAS 6922-89-0 properties

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Compound of Interest

Compound Name: (4-Chlorophenyl)
(diphenyl)methanol

CAS No.: 6922-89-0

Cat. No.: B3056124

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Technical Monograph: (4-Chlorophenyl)(diphenyl)methanol

CAS: 6922-89-0 | Formula: $C_{19}H_{15}ClO$ | MW: 294.78 g/mol [\[1\]](#)

Executive Summary

(4-Chlorophenyl)(diphenyl)methanol, often referred to as 4-Chlorotrityl alcohol, is a tertiary alcohol and a critical intermediate in organic synthesis and medicinal chemistry.[\[1\]](#) Unlike its "hyper-acid-labile" isomer (2-chlorotrityl alcohol), the 4-chloro derivative exhibits a distinct stability profile governed primarily by electronic effects rather than steric strain.[\[1\]](#)

Its primary utility lies in two domains:

- **Protecting Group Chemistry:** It serves as the immediate precursor to 4-Chlorotrityl chloride (4-Cl-Trt-Cl), a reagent used to introduce the 4-chlorotrityl protecting group.[\[1\]](#) This group

offers "tunable" acid lability—more stable than standard trityl (Tr) and dimethoxytrityl (DMTr) groups—enabling orthogonal deprotection strategies in peptide and nucleotide synthesis.^[1]

- **Pharmaceutical Impurity Profiling:** It is a regulated impurity (Impurity B) in the manufacturing of Clotrimazole, requiring precise quantification for regulatory compliance (ICH Q3A/Q3B).

Physicochemical Profile

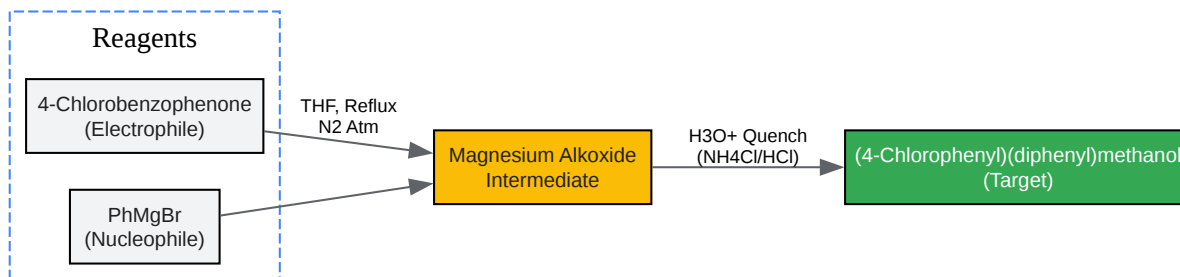
Property	Data	Note
Appearance	White to off-white crystalline solid	Hygroscopic; store under inert atmosphere. ^[1]
Melting Point	84–86 °C (Lit.) ^[1]	Distinct from secondary alcohol analogs (e.g., 4-chlorobenzhydrol, MP ~60°C). ^[1]
Solubility	Soluble in DCM, THF, EtOAc, Toluene	Insoluble in water. ^[1] Forms carbocation in TFA.
pKa (Conj. Acid)	~ -4 to -5 (estimated for cation)	The 4-Cl substituent destabilizes the carbocation relative to Trityl. ^[1]
Reactivity	SN1 Pathway Dominant	Reacts readily with acetyl chloride or SOCl ₂ to form the trityl chloride.

Synthetic Protocol: Grignard Addition

The most robust synthesis involves the addition of a Grignard reagent to a benzophenone derivative. This route is preferred over Friedel-Crafts methods due to higher regioselectivity and yield.^[1]

Reaction Scheme

The synthesis couples 4-Chlorobenzophenone with Phenylmagnesium bromide (or conversely, Benzophenone with 4-Chlorophenylmagnesium bromide).^[1]



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Figure 1: Grignard synthesis pathway. The reaction proceeds via nucleophilic attack on the carbonyl carbon.

Step-by-Step Methodology

Reagents:

- 4-Chlorobenzophenone (1.0 eq)[1]
- Phenylmagnesium bromide (1.2 eq, 3.0 M in Et₂O)[1]
- Anhydrous THF (Solvent)[1][2]
- Ammonium Chloride (sat.[1][2][3] aq.)

Protocol:

- Preparation: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser and addition funnel. Purge with Nitrogen (N₂).[1]
- Dissolution: Dissolve 4-Chlorobenzophenone in anhydrous THF (5 mL/mmol). Cool to 0°C.[1][2]
- Addition: Add PhMgBr solution dropwise over 30 minutes. Note: Exothermic reaction.[1] Maintain internal temp < 10°C to prevent biphenyl byproduct formation.

- Reflux: Once addition is complete, warm to room temperature, then reflux for 2–4 hours. Monitor by TLC (Hexane/EtOAc 9:1).^[1] The starting ketone spot should disappear.
- Quench: Cool to 0°C. Carefully quench with saturated NH₄Cl. Caution: Vigorous bubbling.^[1]
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with Brine. Dry over Na₂SO₄ and concentrate in vacuo.
- Purification: Recrystallize from hot Hexane/Ethanol (9:1) to yield white crystals.^[1]

Self-Validation Check:

- Color Change: Reaction mixture typically transitions from clear/yellow to a cloudy suspension (alkoxide formation).^[1]
- Quench: Failure to observe bubbling upon NH₄Cl addition implies the Grignard reagent was consumed or degraded (wet solvent).

Mechanistic Insight: The Trityl Electronic Ladder

Understanding the acid stability of trityl derivatives is crucial for selecting the right protecting group. The stability of the ether/ester bond is inversely proportional to the stability of the corresponding carbocation (S_N1 mechanism).

- Electron Donating Groups (OMe): Stabilize the cation

Rapid ionization

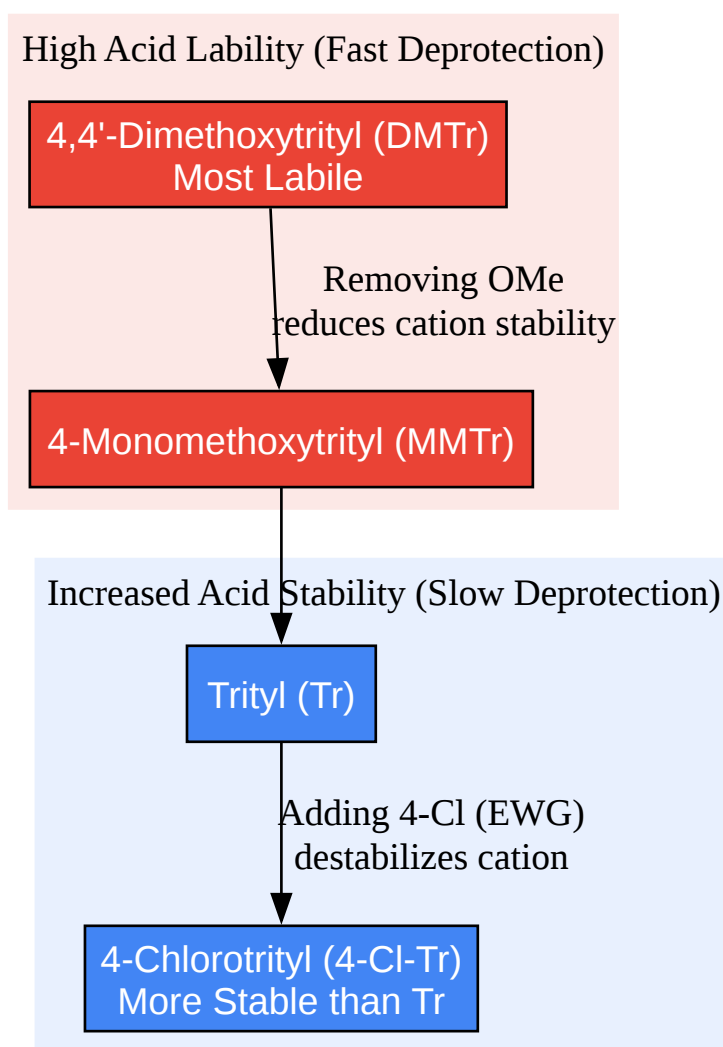
High Acid Lability.

- Electron Withdrawing Groups (Cl): Destabilize the cation

Slow ionization

Increased Acid Stability.

(4-Chlorophenyl)(diphenyl)methanol sits at a unique position: it is more stable to acid than unsubstituted trityl alcohol, making it useful for protecting groups that must survive mild acid treatments (like detachment of 2-chlorotrityl resins).^[1]



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Figure 2: Relative acid stability of trityl protecting groups.[1] 4-Chlorotrityl is more resistant to acid than standard trityl.[1]

Critical Distinction: Do not confuse 4-chlorotrityl with 2-chlorotrityl.

- 2-Chlorotrityl: Steric hindrance twists the phenyl rings, relieving strain upon ionization.[1] This makes it hyper-acid-labile (cleaves with 1% TFA).[1]
- 4-Chlorotrityl: Steric effect is negligible.[1] Electronic effect (inductive withdrawal) dominates, making it less labile than Trityl.[1]

Applications in Drug Development

A. Precursor to 4-Chlorotrityl Chloride

Researchers convert the alcohol to the chloride using Acetyl Chloride or Thionyl Chloride. The resulting 4-Chlorotrityl Chloride is used to functionalize resins or protect primary alcohols/amines.[\[1\]](#)

- Reaction: $\text{ROH} + \text{SOCl}_2 \rightarrow \text{RCl} + \text{SO}_2 + \text{HCl}$
- Utility: The 4-Cl-Trt group is retained during the removal of DMTr groups in oligonucleotide synthesis, allowing for block-synthesis strategies.[\[1\]](#)

B. Pharmaceutical Impurity Standard (Clotrimazole)

In the synthesis of the antifungal Clotrimazole (a trityl-imidazole), the reaction of 2-chlorotrityl chloride can be contaminated with the 4-chloro isomer if the starting material (2-chlorobenzotrichloride) contains 4-chloro impurities.

- Regulatory Requirement: CAS 6922-89-0 is Impurity B in the European Pharmacopoeia monograph for Clotrimazole.[\[1\]](#)
- Action: QC labs must use authentic **(4-Chlorophenyl)(diphenyl)methanol** as a reference standard to demonstrate that this impurity is below the reporting threshold (typically <0.10%).[\[1\]](#)

Safety & Handling

- Hazards: Causes skin irritation (H315) and serious eye irritation (H319).[\[1\]](#)
- Storage: Store at +2°C to +8°C. Hygroscopic.
- Disposal: Halogenated organic waste.[\[1\]](#) Do not mix with non-halogenated solvents during disposal to avoid incineration costs.[\[1\]](#)

References

- European Pharmacopoeia (Ph.[\[1\]](#) Eur.). Clotrimazole Monograph: Impurity B. European Directorate for the Quality of Medicines (EDQM).

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- BenchChem. Synthesis of 4-Chlorophenyl derivatives via Grignard. [Link\[1\]](#)
- PubChem. Compound Summary: (4-Chlorophenyl)diphenylmethanol (CAS 6922-89-0). [1][4] National Library of Medicine. [Link\[1\]](#)

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